

# Application Notes and Protocols for GR 64349

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## Compound of Interest

Compound Name:	GR 64349
CAS No.:	137593-52-3
Cat. No.:	B549517

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These application notes provide detailed information on the recommended storage conditions, biological activity, and experimental protocols for **GR 64349**, a potent and selective tachykinin NK2 receptor agonist.

## Product Information

- Product Name: **GR 64349**
- Biological Activity: **GR 64349** is a potent and selective agonist for the tachykinin NK2 receptor. It exhibits over 1000-fold and 300-fold selectivity for the NK2 receptor over the NK1 and NK3 receptors, respectively.<sup>[1][2]</sup> **GR 64349** has been shown to be active in vivo.<sup>[1][2]</sup>

## Recommended Storage Conditions

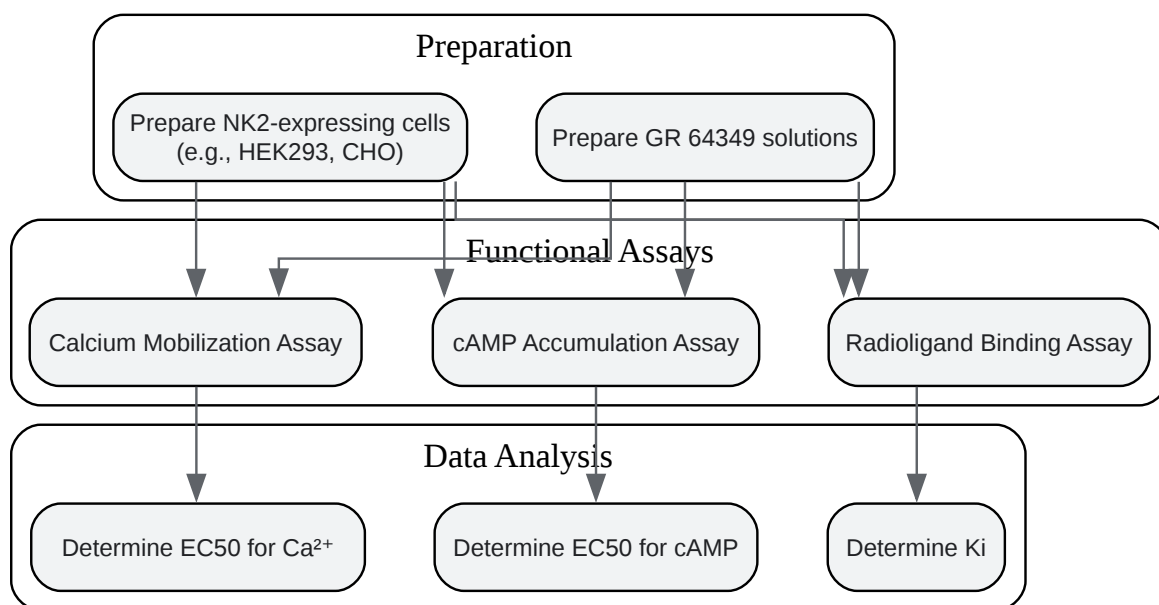
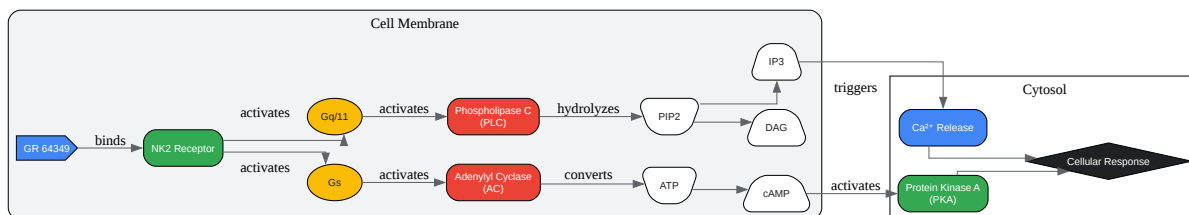
Proper storage of **GR 64349** is crucial for maintaining its stability and activity. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 1 year	Store in a dry, dark place.
	-80°C	Up to 2 years	For long-term storage.
In Solvent	-20°C	Up to 1 month	
	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.

## Signaling Pathway

**GR 64349** exerts its effects by activating the tachykinin NK2 receptor, a G protein-coupled receptor (GPCR). The NK2 receptor is known to couple to two primary signaling pathways: the Gq/11 pathway and the Gs pathway.

- **Gq/11 Pathway:** Activation of the Gq/11 pathway by **GR 64349** leads to the stimulation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca<sup>2+</sup>).
- **Gs Pathway:** The NK2 receptor can also couple to Gs proteins, which activate adenylyl cyclase (AC). Adenylyl cyclase then catalyzes the conversion of ATP to cyclic AMP (cAMP).



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## References

- 1. Potency, efficacy, and selectivity of GR64349 at human recombinant neurokinin NK2 and NK1 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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